

O-Decylhydroxylamine: A Technical Overview of its Synthesis, Properties, and Historical Context

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Compound of Interest

Compound Name: **O-Decylhydroxylamine**

Cat. No.: **B3381999**

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Abstract

O-Decylhydroxylamine ($C_{10}H_{23}NO$) is an organic compound belonging to the class of O-alkylhydroxylamines. Characterized by a ten-carbon alkyl chain attached to the oxygen atom of a hydroxylamine moiety, this molecule exhibits amphiphilic properties, rendering it soluble in organic solvents and interactive with hydrophobic environments. While the specific historical details of its initial discovery are not prominently documented, its existence is a result of established synthetic methodologies for O-alkylhydroxylamines developed over the course of modern organic chemistry. This document provides a comprehensive overview of **O-Decylhydroxylamine**, including its chemical properties, a detailed experimental protocol for its synthesis, and a historical perspective on the development of its chemical class.

Discovery and History

The precise date and the individual researchers who first synthesized **O-Decylhydroxylamine** are not well-documented in readily available scientific literature. Its discovery is more of an extension of the broader history of the synthesis of O-alkylhydroxylamines rather than a singular, notable event. The parent compound, hydroxylamine (NH_2OH), was first prepared in 1865 by Wilhelm Clemens Lossen. Following this, various methods for alkylating hydroxylamine were developed.

The synthesis of O-alkylhydroxylamines, including long-chain derivatives like **O-Decylhydroxylamine**, became more systematic with the adaptation of established reactions. One of the key methods is a modification of the Gabriel synthesis, which was originally developed for the synthesis of primary amines. This approach, which involves the alkylation of N-hydroxyphthalimide followed by hydrazinolysis, has been a common strategy for preparing O-substituted hydroxylamines. A thesis from 1992 mentions the synthesis of a series of O-alkyl hydroxylamines using a modified Gabriel synthesis to investigate their effects on biological systems, indicating that such compounds were being synthesized for research purposes during that period.^[1]

In essence, the history of **O-Decylhydroxylamine** is intertwined with the general advancement of organic synthesis techniques that allowed for the creation of a wide array of functionalized molecules for various chemical and biological investigations.

Chemical Properties and Data

O-Decylhydroxylamine is a versatile reagent in organic synthesis and has been identified in various natural and industrial contexts.^[2] It serves as a precursor for the synthesis of primary amines and can be used in the formation of nitroso compounds.^[2] Its amphiphilic nature, due to the long alkyl chain, makes it useful for modifying biomolecules in hydrophobic environments.^[2]

The following table summarizes key quantitative data for **O-Decylhydroxylamine**:

Property	Value	Source(s)
Molecular Formula	$C_{10}H_{23}NO$	[3]
Molecular Weight	173.30 g/mol	[2]
CAS Number	29812-79-1	[3][4]
Appearance	Colorless liquid or solid (context-dependent)	
Boiling Point	254.7 °C at 760 mmHg	
Density	0.85 g/cm³	
Refractive Index	1.439	
Mass Spectrum (EI)	Major peaks at m/z 173 (M+), 156, 142, 128, 114, 100, 86, 72, 58, 44, 30	[3]

Experimental Protocols

The synthesis of **O-Decylhydroxylamine** can be reliably achieved through a two-step process involving the O-alkylation of N-hydroxyphthalimide with a decyl halide, followed by the removal of the phthalimide protecting group.[5]

Synthesis of O-Decylhydroxylamine

Step 1: Synthesis of 2-(Decyloxy)isoindoline-1,3-dione

- Reactants:
 - 1-Bromodecane
 - N-Hydroxyphthalimide
 - Potassium carbonate (K_2CO_3)
 - Dimethylformamide (DMF)

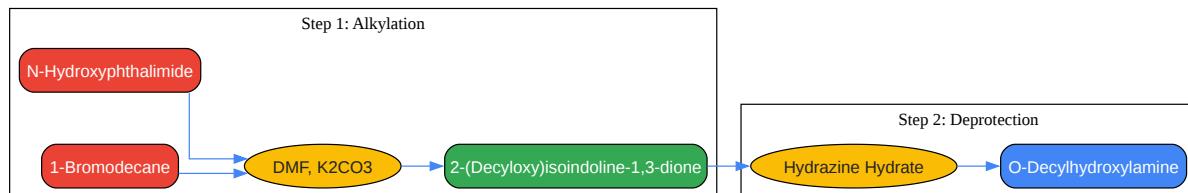
- Procedure: a. To a solution of 1-bromodecane (1.0 equivalent) and N-hydroxyphthalimide (1.2 equivalents) in DMF, add potassium carbonate (1.2 equivalents) in two portions. b. Stir the mixture at room temperature overnight. c. Monitor the reaction by thin-layer chromatography (TLC) until the starting material is consumed. d. Upon completion, pour the reaction mixture into water and extract with an organic solvent such as ethyl acetate. e. Wash the organic layer with water and brine, then dry over anhydrous magnesium sulfate. f. Remove the solvent under reduced pressure to yield the crude 2-(decyloxy)isoindoline-1,3-dione, which can be purified by column chromatography.

Step 2: Synthesis of **O-Decylhydroxylamine**

- Reactants:
 - 2-(Decyloxy)isoindoline-1,3-dione (from Step 1)
 - Hydrazine hydrate
 - Dichloromethane (DCM)
- Procedure: a. Dissolve the 2-(decyloxy)isoindoline-1,3-dione (1.0 equivalent) in dichloromethane. b. Add hydrazine hydrate (2.0 equivalents) dropwise to the solution. c. Stir the reaction mixture overnight at room temperature. d. Quench the reaction with an aqueous solution of 1 M sodium hydroxide. e. Separate the organic layer and wash it with water and brine. f. Dry the organic layer over anhydrous magnesium sulfate and concentrate under reduced pressure to obtain the crude **O-Decylhydroxylamine**. g. The product can be further purified by distillation or chromatography.

Visualizations

Logical Workflow for the Synthesis of **O-Decylhydroxylamine**

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Caption: A workflow diagram illustrating the two-step synthesis of **O-Decylhydroxylamine**.

Applications and Future Directions

O-Decylhydroxylamine and related N-alkoxyamines have found applications in various fields of chemistry. Their ability to undergo C-ON bond homolysis has made them pivotal in nitroxide-mediated polymerization (NMP), a form of controlled radical polymerization.^[6] This has been instrumental in the synthesis of well-defined polymers.^[6] Furthermore, the nucleophilic nature of the hydroxylamine group allows for its use in bioconjugation and the modification of biomolecules.

In recent years, **O-Decylhydroxylamine** has been identified as a volatile organic compound in various biological and environmental samples, from fungi to beef, which may open new avenues for research into its natural roles and potential as a biomarker.^{[7][8]} Its potential antimicrobial and antioxidant properties also warrant further investigation for applications in drug discovery and materials science.^[2] As synthetic methodologies continue to advance, the tailored design of long-chain hydroxylamines like **O-Decylhydroxylamine** for specific applications in materials science, nanotechnology, and medicine remains a promising area of research.

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